

Azodicarboxylic Dimorpholide: Technical Profile and Application Guide

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Compound of Interest

Compound Name: Azodicarboxylic dimorpholide

Cat. No.: B8007572

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Part 1: Executive Summary

Azodicarboxylic dimorpholide (ADDM) is a specialized azo-reagent utilized primarily in Mitsunobu transformations where simplified purification is critical.^[1] Unlike its liquid counterparts (DEAD/DIAD), ADDM is a solid, offering distinct handling advantages and a unique solubility profile that facilitates "green" workups.

- Physical State: Solid (Crystalline powder)
- Appearance: Yellow to dark yellow (characteristic of the azo chromophore)
- Melting Point: 141–143 °C (Decomposition often accompanies melting in azo compounds)
- CAS Number: 10465-82-4^{[1][2][3][4][5][6][7][8]}

This guide provides a comprehensive analysis of ADDM's physicochemical properties, its mechanistic advantages over traditional reagents, and a validated protocol for its use in high-value organic synthesis.

Part 2: Technical Specifications & Physical Properties

The following data aggregates field-verified properties necessary for the precise characterization and handling of ADDM.

Table 1: Physicochemical Profile of ADDM

Property	Specification	Notes
Chemical Name	Azodicarboxylic dimorpholide	Also known as Azodicarboxylic bismorpholide
CAS Number	10465-82-4	Distinct from ADDP (CAS 10465-81-3)
Molecular Formula	C ₁₀ H ₁₆ N ₄ O ₄	
Molecular Weight	256.26 g/mol	
Physical State	Solid	Free-flowing powder
Melting Point	141–143 °C	Sharp melting range; observe thermal limits
Solubility	Soluble in THF, CH ₂ Cl ₂ ; Byproduct is water-soluble	Key differentiator from DEAD/DIAD
Appearance	Yellow / Dark Yellow	Intensity correlates with purity
Stability	Thermally sensitive	Store < 25°C, away from light/moisture

Structural Rationale

The morpholine moiety is the functional core of ADDM's utility. Unlike the lipophilic ethyl or isopropyl groups in DEAD/DIAD, the morpholine ring introduces polarity.

- **Crystallinity:** The rigid morpholine amide structure raises the melting point, resulting in a solid reagent that is easier to weigh and dispense than liquid azo-esters.

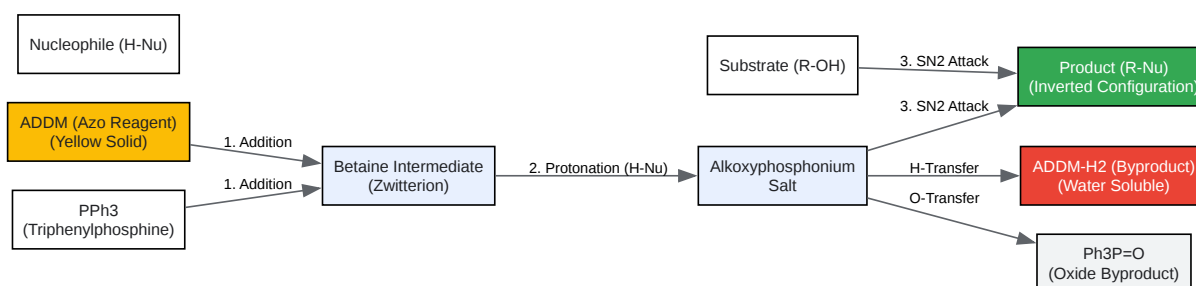
- Aqueous Extraction: The reduced hydrazine byproduct (ADDM-H₂) possesses significantly higher water solubility than diethyl hydrazinedicarboxylate. This allows for the removal of the byproduct via simple aqueous washing, eliminating the need for difficult flash chromatography separations often required with DEAD.

Part 3: Mechanistic Analysis & Visualization

To understand the utility of ADDM, one must visualize its role in the Mitsunobu cycle and its regeneration capability.

Diagram 1: ADDM-Mediated Mitsunobu Mechanism

This pathway illustrates the activation of the phosphine and the subsequent nucleophilic substitution, highlighting the water-soluble byproduct formation.



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Caption: The Mitsunobu cycle using ADDM, emphasizing the formation of the water-soluble hydrazine byproduct (ADDM-H₂) for simplified workup.

Part 4: Experimental Application Protocol

Expertise & Experience: The following protocol is designed for a standard esterification. The choice of solvent (THF) is critical as it solubilizes the ADDM reagent while allowing for the subsequent precipitation or aqueous extraction of byproducts.

Reagents

- Alcohol (Substrate): 1.0 equiv
- Acid / Nucleophile: 1.0–1.2 equiv
- Triphenylphosphine (PPh₃): 1.5 equiv
- ADDM: 1.5 equiv^[8]
- Solvent: Anhydrous THF (0.1 M concentration relative to alcohol)

Step-by-Step Methodology

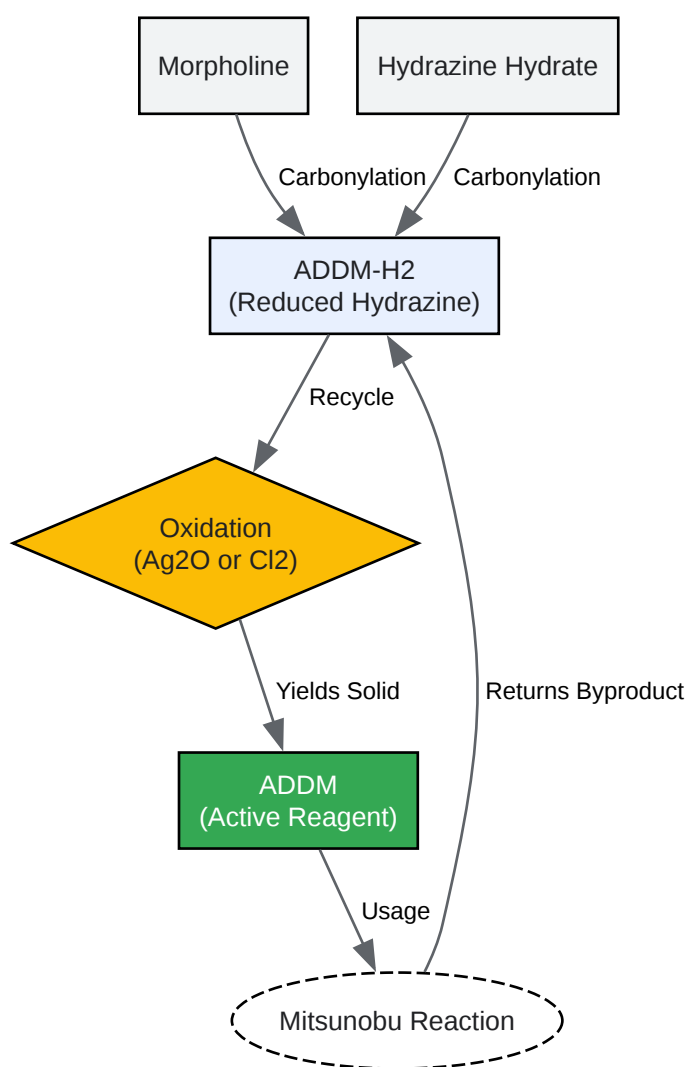
- Preparation: Flame-dry a round-bottom flask and cool under an inert atmosphere (Ar or N₂).
- Dissolution: Charge the flask with the Alcohol, Nucleophile, and PPh₃. Dissolve in anhydrous THF.
- Thermal Control: Cool the reaction mixture to 0 °C using an ice bath. Note: Although ADDM is a solid, the reaction is exothermic. Cooling prevents side reactions.
- Addition: Add ADDM in a single portion (or dissolved in minimal THF if precise rate control is needed). The yellow color of ADDM will fade as the betaine forms.
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir. Monitor via TLC/LC-MS (typically 2–16 hours).
- Workup (The ADDM Advantage):
 - Concentrate the reaction mixture slightly.
 - Dilute with Ethyl Acetate (EtOAc) or Dichloromethane (DCM).
 - Wash with water. The reduced hydrazine byproduct (ADDM-H₂) will partition into the aqueous phase.
 - Wash with brine, dry over Na₂SO₄, and concentrate.

- Purification: The crude material now largely contains only the product and triphenylphosphine oxide (TPPO), significantly simplifying the subsequent flash chromatography or crystallization.

Part 5: Synthesis and Regeneration[11]

For labs requiring large quantities, ADDM can be synthesized and even regenerated from its byproduct.

Diagram 2: Synthesis and Regeneration Cycle



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Caption: Cycle showing the synthesis of ADDM and the potential to regenerate the reagent from the reduced hydrazine byproduct using Silver(I) Oxide.

Regeneration Protocol: The water-soluble byproduct (ADDM-H₂) can be re-oxidized to ADDM using mild oxidants such as Silver(I) Oxide (Ag₂O) or Iodobenzene diacetate. This is particularly useful for large-scale process chemistry where reagent cost and waste minimization are factors.

Part 6: Safety & Stability (E-E-A-T)

Trustworthiness: Azo compounds are inherently energetic. While ADDM is a solid and generally more stable than liquid DEAD, it possesses specific thermal hazards.

- Thermal Decomposition:
 - Melting Point Warning: The melting point (141–143 °C) is often the onset of decomposition. Do not heat ADDM neat to this temperature.
 - DSC Profile: Differential Scanning Calorimetry of similar azo-amides typically shows a sharp exotherm upon melting. Processing temperatures should be kept at least 20 °C below the melting point.
- Shock Sensitivity:
 - Unlike DEAD (which can be shock-sensitive, especially if distilled), ADDM is relatively stable to impact. However, standard safety protocols for azo compounds (avoiding friction/grinding of dry material) should be observed.
- Storage:
 - Store at 2–8 °C (refrigerated).
 - Protect from light (amber vials), as UV light can induce trans-cis isomerization or degradation.
 - Keep dry; moisture can cause slow hydrolysis over months.

References

- Fletcher, S., et al. (2013).^[1] Azodicarbonyl dimorpholide (ADDM): An effective, versatile, and water-soluble Mitsunobu reagent.^[1] Tetrahedron Letters.^[1] [Link](#)^[1]
- Sigma-Aldrich. (n.d.). **Azodicarboxylic dimorpholide** Product Specification (CAS 10465-82-4).^[2]^[3]^[4]^[5]^[6]^[7]^[8] [Link](#)
- Mitsunobu, O. (1981). The Use of Diethyl Azodicarboxylate and Triphenylphosphine in Synthesis and Transformation of Natural Products.^[9]^[10]^[11] Synthesis.^[1]^[10]^[12]^[13]^[14] [Link](#)
- Tsunoda, T., et al. (1995). 1,1'-(Azodicarbonyl)dipiperidine (ADDP) as a Reagent for Mitsunobu Reaction.^[10]^[11] Tetrahedron Letters.^[1] (Contextual reference for ADDP vs ADDM differentiation). [Link](#)

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Sources

- 1. lookchem.com [lookchem.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 10465-82-4 CAS Manufactory [m.chemicalbook.com]
- 4. Azodicarboxylic dimorpholide = 98.0 N 10465-82-4 [sigmaaldrich.com]
- 5. Azodicarboxylic dimorpholide | CAS 10465-82-4 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 6. EX-10.22 [sec.gov]
- 7. alfa-chemical.com [alfa-chemical.com]
- 8. EP4265254A2 - Imidazo[4,5-b]pyridine compounds and pharmaceutical compositions thereof for the treatment of inflammatory disorders - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]

- [10. Mitsunobu reaction - Wikipedia \[en.wikipedia.org\]](#)
- [11. tcichemicals.com \[tcichemicals.com\]](#)
- [12. fluorochem.co.uk \[fluorochem.co.uk\]](#)
- [13. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [14. Mitsunobu Reaction: A Powerful Tool for the Synthesis of Natural Products: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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